

Personal protective equipment for handling 3,5-Diiodo-L-tyrosine dihydrate

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Compound of Interest

Compound Name: 3,5-Diiodo-L-tyrosine dihydrate

Cat. No.: B102990

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Essential Safety and Handling Guide for 3,5-Diiodo-L-tyrosine Dihydrate

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Diiodo-L-tyrosine dihydrate**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment

3,5-Diiodo-L-tyrosine dihydrate is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[1][2][3][4][5]} All personnel handling this compound must use appropriate Personal Protective Equipment (PPE).

Summary of Hazards

Hazard Classification	Description
Skin Corrosion/Irritation	Category 2: Causes skin irritation.[1][3][4]
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation.[1][3][4]
Specific Target Organ Toxicity	Category 3: May cause respiratory irritation.[1][3][4][5]

Recommended Personal Protective Equipment (PPE)

Due to a lack of specific quantitative data on glove breakthrough times for **3,5-Diiodo-L-tyrosine dihydrate**, a conservative approach is recommended.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses with side shields.	Protects against dust particles and splashes.
Hand Protection	Nitrile gloves (minimum 4 mil thickness), double-gloved.	Provides a barrier against skin contact. Given the absence of specific permeation data, double gloving and frequent changes are advised.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when handling the powder outside of a fume hood or if dust is generated.
Body Protection	Laboratory coat.	Prevents contamination of personal clothing.

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following operational plan is mandatory to minimize exposure and prevent contamination.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[6] Long-term storage at -20°C is recommended.^{[1][5]}
- Incompatibilities: Keep away from strong oxidizing agents.^[6]

Handling and Use

- Designated Area: All handling of **3,5-Diiodo-L-tyrosine dihydrate** powder should be conducted in a designated area, such as a chemical fume hood, to ensure adequate ventilation.^[2]
- PPE Donning: Before handling, don all required PPE as specified in the table above.
- Weighing and Aliquoting:
 - Perform all weighing and aliquoting of the powder within a chemical fume hood to control dust.
 - Use appropriate tools (e.g., spatulas, weigh boats) to handle the powder. Minimize the creation of dust.
- Solution Preparation:
 - If preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - Ensure the vessel is appropriately labeled with the chemical name, concentration, date, and hazard information.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.^[6]
 - Clean all equipment and the work area to remove any residual chemical.

Disposal Plan

Contaminated materials and waste must be disposed of as hazardous chemical waste in accordance with all local, regional, and national regulations.^[6]

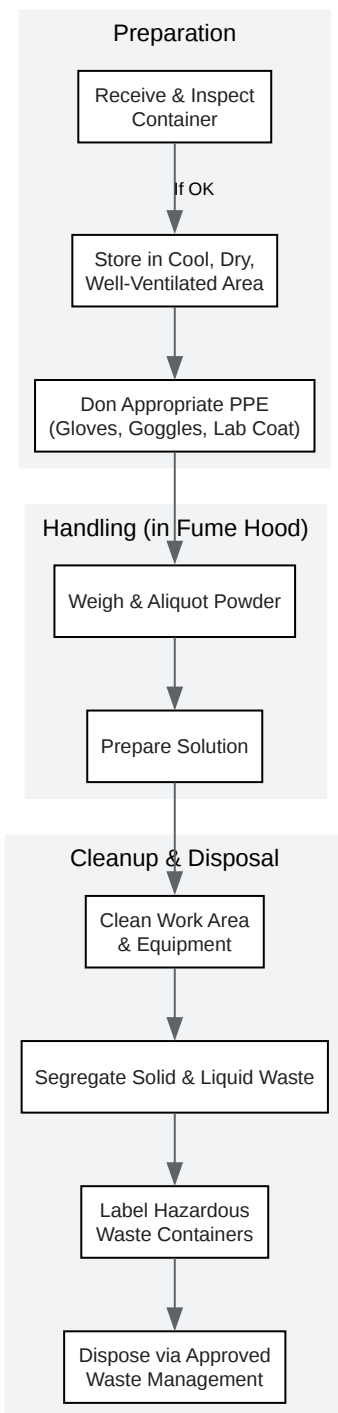
- Waste Segregation:
 - Solid Waste: Collect unused **3,5-Diiodo-L-tyrosine dihydrate** powder and any contaminated disposable materials (e.g., weigh boats, paper towels, gloves, and PPE) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect solutions containing **3,5-Diiodo-L-tyrosine dihydrate** in a separate, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.^[6]
- Container Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**3,5-Diiodo-L-tyrosine dihydrate**"), and the associated hazards (Irritant).
- Waste Pickup: Arrange for the collection of the hazardous waste by your institution's environmental health and safety department or a licensed chemical waste disposal company.

Emergency Procedures

Emergency Situation	First Aid and Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2] [6]
Skin Contact	Remove contaminated clothing and flush skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. [2] [6]
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell. [3] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [2] [6]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, contact your institution's emergency response team.

Workflow for Safe Handling and Disposal

Safe Handling and Disposal of 3,5-Diiodo-L-tyrosine dihydrate



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Caption: Workflow for the safe handling and disposal of **3,5-Diiodo-L-tyrosine dihydrate**.

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